

Application Notes and Protocols for MY-1442 in Xenograft Models

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Compound of Interest

Compound Name: MY-1442

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These application notes provide a detailed overview and protocol for the use of **MY-1442**, a novel tubulin polymerization inhibitor, in preclinical xenograft models. The information is based on preclinical data demonstrating its anti-tumor activity in a gastric cancer model.

Introduction

MY-1442 is a coumarin-based derivative that acts as a potent inhibitor of tubulin polymerization.^[1] Developed by Zhengzhou University, this small molecule targets the colchicine binding site on β -tubulin, leading to cell cycle arrest and apoptosis in cancer cells. Preclinical studies have demonstrated significant anti-proliferative and anti-migration effects in gastric cancer cell lines and noteworthy tumor growth inhibition in a xenograft model.^[1]

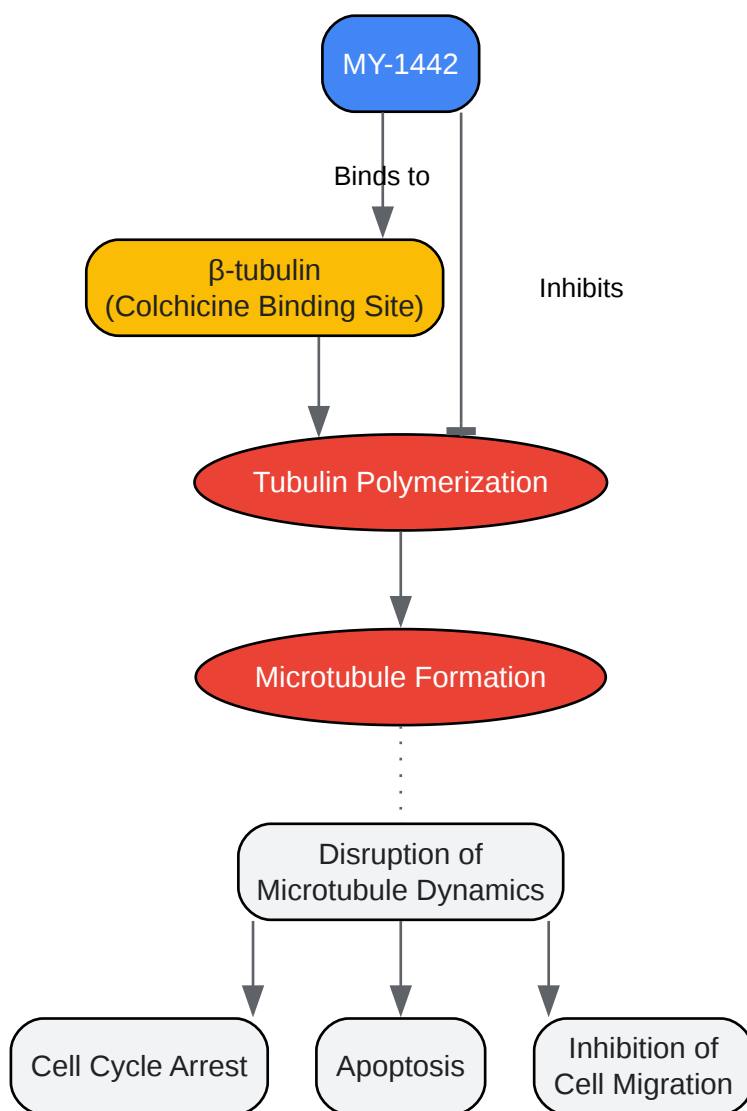
Mechanism of Action

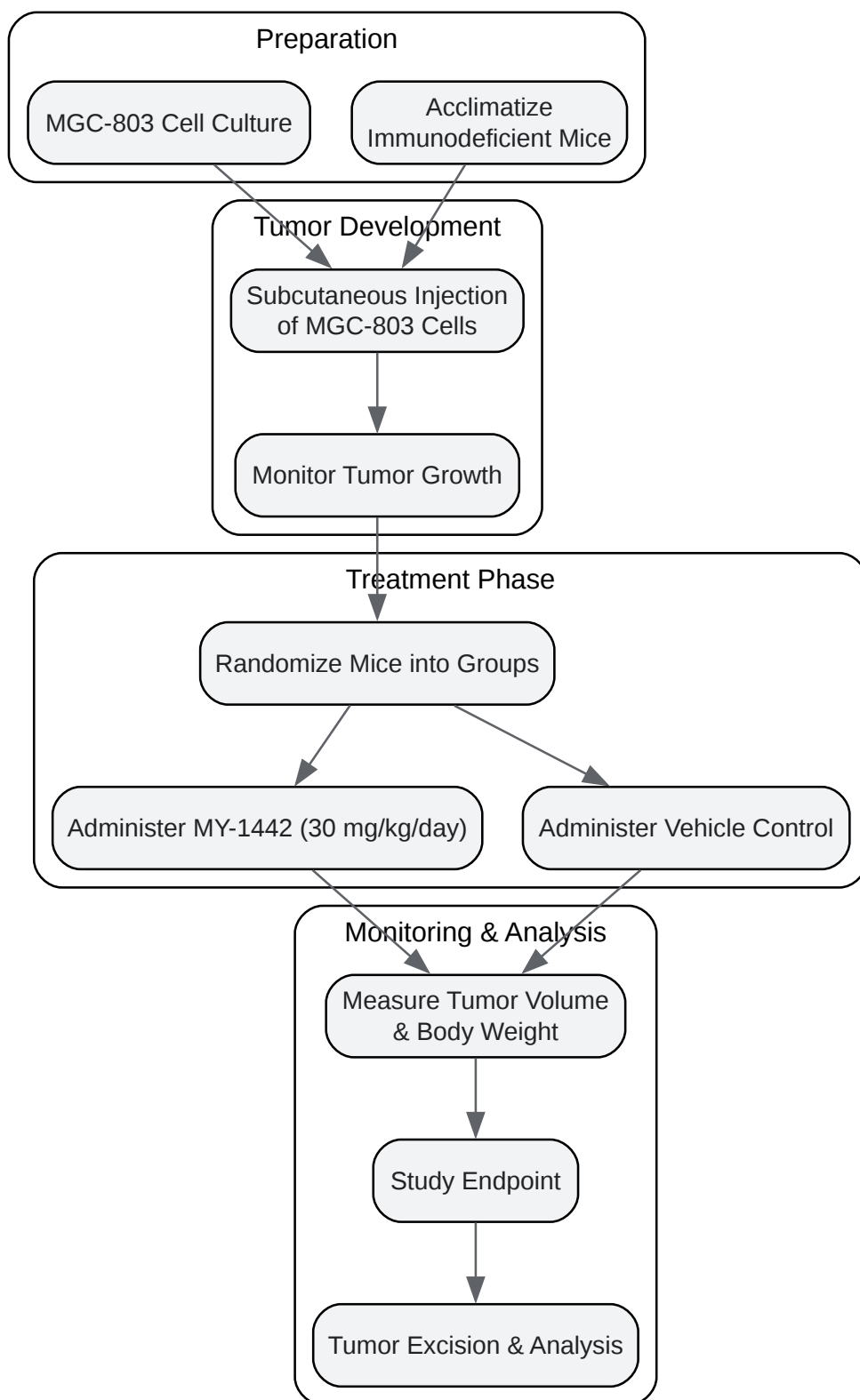
MY-1442 exerts its anti-cancer effects by disrupting microtubule dynamics, which are crucial for various cellular processes, including cell division, intracellular transport, and maintenance of cell shape.

- **Binding Target:** **MY-1442** directly binds to the colchicine binding site of β -tubulin.^[1]
- **Effect:** This binding inhibits the polymerization of tubulin into microtubules.^[1]
- **Cellular Consequences:** The disruption of microtubule formation leads to:

- Cell cycle arrest
- Induction of apoptosis
- Inhibition of cell migration

Below is a diagram illustrating the proposed signaling pathway for **MY-1442**'s mechanism of action.





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References

- 1. MY-1442 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MY-1442 in Xenograft Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12373043#my-1442-dosage-and-administration-in-xenograft-models]

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